

# Application Notes and Protocols for the Quantification of Lek 8804

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Compound of Interest		
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#### Introduction

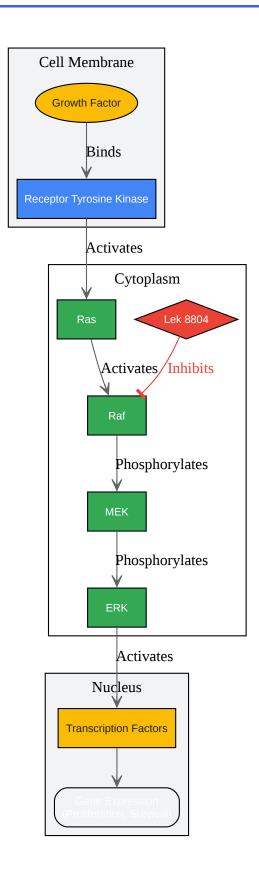
**Lek 8804** is a small molecule with the chemical formula C<sub>20</sub>H<sub>21</sub>N<sub>3</sub>O and a CAS number of 153415-44-2. Structurally, it belongs to the diaryl urea class of compounds. Molecules in this class are recognized for their potential as kinase inhibitors, playing a role in the modulation of various signaling pathways. Accurate and precise quantification of **Lek 8804** in biological matrices is critical for pharmacokinetic, pharmacodynamic, and toxicology studies during drug development.

These application notes provide detailed protocols for the quantification of **Lek 8804** using High-Performance Liquid Chromatography with Ultraviolet detection (HPLC-UV) and Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS).

# **Signaling Pathway Context**

Diaryl urea compounds frequently act as inhibitors of protein kinases, which are key regulators of cellular signaling pathways. While the specific targets of **Lek 8804** are not publicly documented, a common mechanism for this class of compounds is the inhibition of the Raf/MEK/ERK signaling cascade, which is often dysregulated in cancer.





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Caption: Hypothetical signaling pathway for Lek 8804 as a Raf kinase inhibitor.



# **Analytical Techniques**

The quantification of **Lek 8804** in biological samples such as plasma, serum, and tissue homogenates can be reliably achieved using HPLC-UV for routine analysis and LC-MS/MS for higher sensitivity and selectivity.

**Table 1: Summary of Quantitative Performance for** 

**HPLC-UV** and LC-MS/MS Methods

Parameter	HPLC-UV Method	LC-MS/MS Method
Linearity Range	10 - 2000 ng/mL	0.1 - 500 ng/mL
LLOQ	10 ng/mL	0.1 ng/mL
Accuracy	85 - 115%	85 - 115%
Precision (%CV)	< 15%	< 15%
Recovery	> 80%	> 85%
Matrix Effect	Not Assessed	Minimal

# Protocol 1: Quantification of Lek 8804 by HPLC-UV

This protocol outlines a method for the quantification of **Lek 8804** in human plasma using HPLC with UV detection.

# **Experimental Workflow**



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Caption: Workflow for Lek 8804 analysis by HPLC-UV.

#### **Materials and Reagents**

Lek 8804 reference standard



- Internal Standard (IS), e.g., a structurally similar diaryl urea compound
- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Formic acid (analytical grade)
- Water (deionized, 18 MΩ·cm)
- Human plasma (drug-free)

#### **Instrumentation and Conditions**

- HPLC System: Agilent 1260 Infinity II or equivalent
- Detector: UV-Vis Detector
- Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 μm particle size)
- Mobile Phase: Acetonitrile and 0.1% formic acid in water (gradient or isocratic)
- Flow Rate: 1.0 mL/min
- Injection Volume: 20 μL
- Column Temperature: 30 °C
- · UV Detection Wavelength: 260 nm

### **Sample Preparation**

- Thaw plasma samples at room temperature.
- To 100  $\mu$ L of plasma, add 10  $\mu$ L of internal standard solution.
- Add 300 μL of acetonitrile to precipitate proteins.
- Vortex for 1 minute.



- Centrifuge at 10,000 x g for 10 minutes.
- Transfer the supernatant to an HPLC vial.
- Inject into the HPLC system.

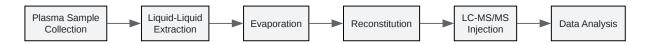
#### **Calibration and Quality Control**

- Prepare calibration standards by spiking drug-free plasma with known concentrations of Lek
  8804 (e.g., 10, 50, 100, 500, 1000, 2000 ng/mL).
- Prepare quality control (QC) samples at low, medium, and high concentrations.
- Process standards and QCs with each batch of unknown samples.

### Protocol 2: Quantification of Lek 8804 by LC-MS/MS

This protocol provides a highly sensitive and selective method for quantifying **Lek 8804** in human plasma using LC-MS/MS.

#### **Experimental Workflow**



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Caption: Workflow for **Lek 8804** analysis by LC-MS/MS.

### **Materials and Reagents**

- Lek 8804 reference standard
- Stable isotope-labeled Lek 8804 (Lek 8804-d4) as internal standard (IS)
- Acetonitrile (LC-MS grade)
- Methanol (LC-MS grade)



- Formic acid (LC-MS grade)
- Water (LC-MS grade)
- Methyl tert-butyl ether (MTBE)
- Human plasma (drug-free)

#### **Instrumentation and Conditions**

- · LC System: Waters ACQUITY UPLC I-Class or equivalent
- Mass Spectrometer: Sciex Triple Quad 6500+ or equivalent
- Column: C18 UPLC column (e.g., 2.1 x 50 mm, 1.7 μm particle size)
- Mobile Phase A: 0.1% formic acid in water
- Mobile Phase B: 0.1% formic acid in acetonitrile
- Flow Rate: 0.4 mL/min
- Injection Volume: 5 μL
- Column Temperature: 40 °C

#### **Mass Spectrometry Parameters**

- Ionization Mode: Electrospray Ionization (ESI), Positive
- Multiple Reaction Monitoring (MRM) Transitions:
  - Lek 8804: Precursor ion (Q1) > Product ion (Q3) (To be determined by infusion of the compound)
  - Lek 8804-d4 (IS): Precursor ion (Q1) > Product ion (Q3) (To be determined by infusion of the compound)
- Collision Energy and other MS parameters: To be optimized for Lek 8804 and its IS.



#### **Sample Preparation**

- To 50 μL of plasma, add 10 μL of IS solution.
- Add 500 μL of MTBE.
- Vortex for 5 minutes.
- Centrifuge at 13,000 x g for 5 minutes.
- Transfer the organic layer to a new tube.
- Evaporate to dryness under a stream of nitrogen at 40 °C.
- Reconstitute the residue in 100 μL of mobile phase (50:50 A:B).
- Inject into the LC-MS/MS system.

#### **Calibration and Quality Control**

- Prepare calibration standards in drug-free plasma (e.g., 0.1, 0.5, 1, 5, 10, 50, 100, 500 ng/mL).
- Prepare QC samples at LLOQ, low, medium, and high concentrations.
- Analyze standards and QCs with each sample batch to ensure data quality.

# **Data Presentation and Analysis**

All quantitative data should be compiled into tables for clear comparison of results across different experiments and analytical runs. The concentration of **Lek 8804** in unknown samples is determined by interpolating the peak area ratio of the analyte to the internal standard against the calibration curve. The accuracy and precision of the assay should be within the acceptable limits as defined by regulatory guidelines.

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